

# Essential Safety and Operational Guidance for Handling L-2,5-Dihydrophenylalanine

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## Compound of Interest

Compound Name: *L-2,5-Dihydrophenylalanine*

Cat. No.: B092993

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Disclaimer: No specific Safety Data Sheet (SDS) for **L-2,5-Dihydrophenylalanine** is readily available. The following guidance is based on the safety data for the structurally similar compound, L-DOPA (L-3,4-dihydroxyphenylalanine, CAS No. 59-92-7). Researchers should handle **L-2,5-Dihydrophenylalanine** with the assumption that it possesses similar hazardous properties.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **L-2,5-Dihydrophenylalanine**. It includes detailed operational and disposal plans to ensure safe laboratory practices.

## Hazard Identification and Personal Protective Equipment

**L-2,5-Dihydrophenylalanine** is presumed to be harmful if swallowed, cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Appropriate personal protective equipment (PPE) is mandatory to minimize exposure.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield. <a href="#">[2]</a>	Protects against dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact and irritation.
Respiratory Protection	NIOSH-approved respirator.	Required to prevent respiratory tract irritation from dust.
Body Protection	Laboratory coat.	Protects against contamination of personal clothing.

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for safely handling **L-2,5-Dihydrophenylalanine** from receipt to disposal.

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[2\]](#)[\[3\]](#)
- The compound may be light and air-sensitive; store under an inert atmosphere and protect from light.[\[2\]](#)

### 2. Preparation and Handling:

- All handling of the solid compound should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[\[2\]](#)
- Avoid direct contact with skin, eyes, and clothing.[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.

- Wash hands thoroughly after handling.

### 3. In Case of a Spill:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- For solid spills, carefully sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[\[3\]](#)
- Do not let the product enter drains.

## Disposal Plan

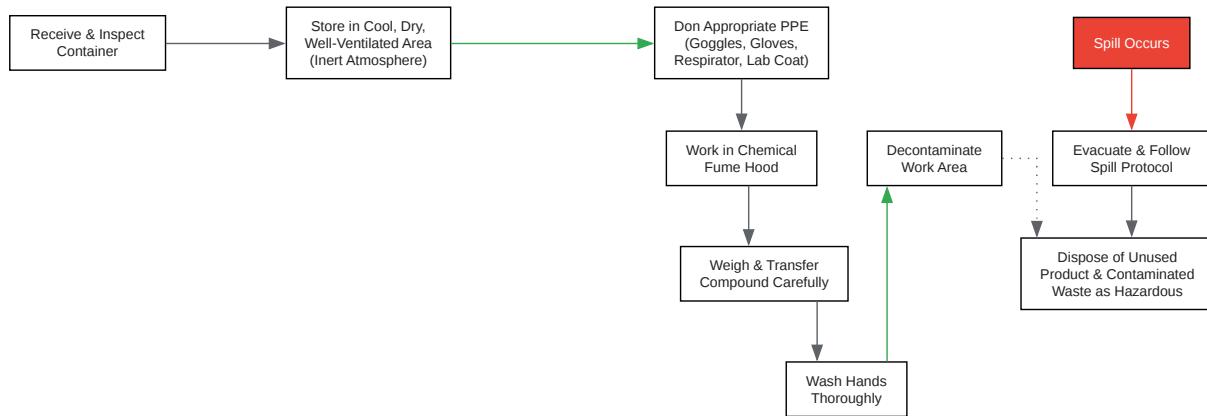
All waste materials should be handled as hazardous waste.

- Contaminated Materials: Used PPE, and any materials used for cleaning spills should be placed in a sealed, labeled container for hazardous waste disposal.
- Unused Product: Dispose of contents and container to an approved waste disposal plant.[\[2\]](#)  
Do not dispose of it in drains or with general laboratory trash.

## Quantitative Data Summary (Based on L-DOPA)

Property	Value	Reference
Molecular Formula	C9H11NO4	
Molecular Weight	197.19 g/mol	
Melting Point	290 °C / 554 °F	<a href="#">[2]</a>
Oral LD50 (Rat)	1,780 mg/kg	<a href="#">[1]</a>

## Visual Workflow for Safe Handling



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Caption: Workflow for the safe handling of **L-2,5-Dihydrophenylalanine**.

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